

## Preparing EAPB 02303 Stock Solution for Preclinical Research

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Compound of Interest		
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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

### **Abstract**

**EAPB 02303** is a second-generation imiqualine derivative that demonstrates potent cytotoxic activity against a range of cancer cell lines, with IC50 values in the nanomolar range. As a prodrug, **EAPB 02303** is bioactivated by catechol-O-methyl transferase (COMT), an enzyme overexpressed in various malignancies, including pancreatic cancer. Its active metabolite inhibits microtubule polymerization, leading to a G2/M phase cell cycle arrest and subsequent apoptosis. These application notes provide detailed protocols for the preparation of **EAPB 02303** stock solutions and its application in key in vitro assays to assess its anti-cancer activity.

**Chemical Information** 

Property	Value
Compound Name	EAPB 02303
Molecular Formula	C17H14N4O2
Molecular Weight	306.32 g/mol
Appearance	Solid
CAS Number	1958290-51-1



# Protocol 1: Preparation of EAPB 02303 Stock Solution

This protocol outlines the procedure for preparing a 10 mM stock solution of **EAPB 02303**, which can be further diluted to desired working concentrations for various in vitro experiments.

#### Materials:

- EAPB 02303 solid compound
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes (1.5 mL)
- · Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- -20°C freezer for storage

#### Procedure:

- Calculate the required mass of EAPB 02303:
  - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
    - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
    - Mass (mg) = 10 mmol/L x 0.001 L x 306.32 g/mol x 1000 mg/g = 3.0632 mg
- · Weighing the compound:
  - In a sterile microcentrifuge tube, accurately weigh approximately 3.06 mg of EAPB 02303
    solid compound using a calibrated analytical balance. Record the exact weight.
- Dissolution:



- Based on the actual weight, calculate the precise volume of DMSO required to achieve a
  10 mM concentration.
  - Volume (mL) = [Mass (mg) / 306.32 ( g/mol )] / 10 (mmol/L)
- Add the calculated volume of DMSO to the microcentrifuge tube containing the EAPB
  02303 powder.
- · Solubilization and Aliquoting:
  - Vortex the tube thoroughly until the compound is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
  - $\circ$  For ease of use and to avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller volumes (e.g., 10-20  $\mu$ L) in sterile microcentrifuge tubes.
- Storage:
  - Store the aliquoted stock solution at -20°C, protected from light.

## **Quantitative Data Summary**

The cytotoxic activity of **EAPB 02303** has been evaluated across various cancer cell lines, demonstrating potent inhibition of cell proliferation. The half-maximal inhibitory concentration (IC50) values are summarized in the table below.



Cell Line	Cancer Type	IC50 (nM)	Citation
Pancpec	Pancreatic Ductal Adenocarcinoma	11	[1]
OCI-AML2	Acute Myeloid Leukemia	~5	[2]
OCI-AML3	Acute Myeloid Leukemia	~5	[2]
KG-1α	Acute Myeloid Leukemia	<b>~</b> 5	[2]
THP-1	Acute Myeloid Leukemia	<b>~</b> 5	[2]

# **Experimental Protocols**

# Protocol 2: In Vitro Cell Viability Assay (IC50 Determination)

This protocol describes the determination of the IC50 value of **EAPB 02303** in a cancer cell line using a standard colorimetric assay such as the Sulforhodamine B (SRB) assay.

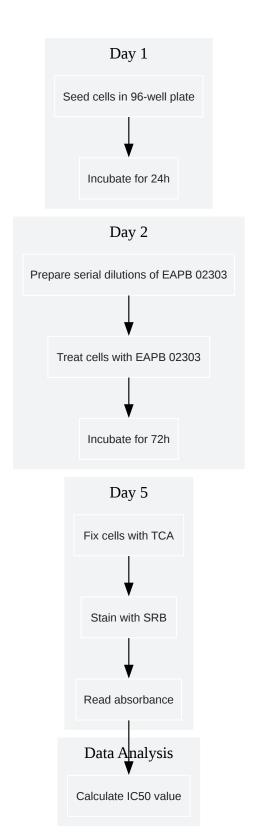
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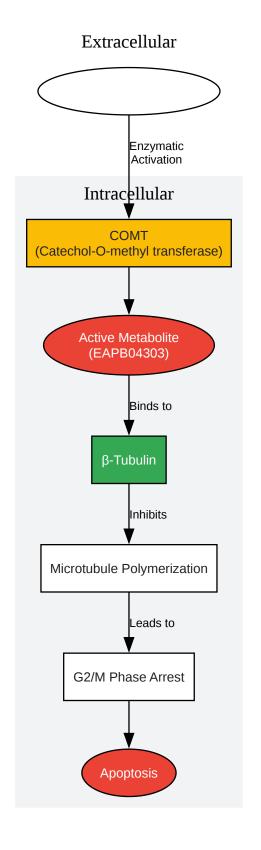
- Cancer cell line of interest (e.g., Pancpec)
- Complete cell culture medium
- 96-well cell culture plates
- EAPB 02303 stock solution (10 mM)
- Trichloroacetic acid (TCA)
- Sulforhodamine B (SRB) solution
- Tris base solution



#### · Plate reader

#### **Experimental Workflow:**







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